

physical and chemical properties of 2-Chloro-2,4-dimethylpentane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-2,4-dimethylpentane

Cat. No.: B15213015

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An In-depth Technical Guide to **2-Chloro-2,4-dimethylpentane**

Introduction

2-Chloro-2,4-dimethylpentane (CAS No. 35951-33-8) is a halogenated alkane with the molecular formula $C_7H_{15}Cl$.^{[1][2][3]} It is a tertiary alkyl halide, a structural characteristic that profoundly influences its chemical reactivity, making it a valuable intermediate in various organic synthesis applications.^[1] This guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, synthesis, and safe handling protocols, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Physicochemical Properties

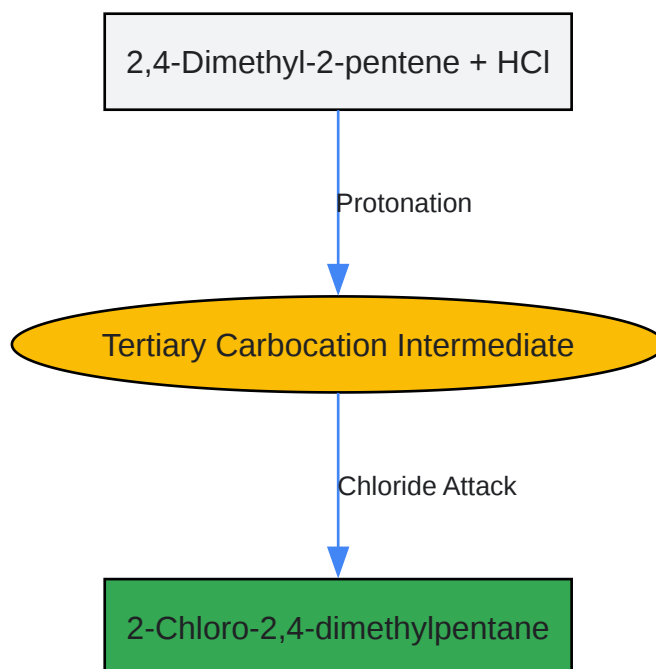
2-Chloro-2,4-dimethylpentane is a colorless liquid with a distinct, strong odor.^[1] Its physical state at standard temperature and pressure is a direct consequence of its molecular weight and the intermolecular forces at play. As a non-polar molecule, its primary intermolecular interactions are van der Waals forces. The branched structure of the pentane backbone, however, limits the surface area available for these interactions compared to a straight-chain isomer, which influences its boiling and melting points.

The key physicochemical properties are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	35951-33-8	[1] [2] [3]
Molecular Formula	C7H15Cl	[1] [2] [3]
Molecular Weight	134.65 g/mol	[1] [2]
IUPAC Name	2-chloro-2,4-dimethylpentane	[2] [3]
Appearance	Colorless liquid	[1]
Boiling Point	133.2 °C at 760 mmHg	[1]
Melting Point	-69.5 °C (estimate)	[1]
Density	0.863 g/cm ³	[1]
Flash Point	29.7 °C	[1]
Refractive Index	1.417	[1]
LogP (Octanol/Water)	3.04990	[1]

Structural Representation

The structure of **2-Chloro-2,4-dimethylpentane** features a pentane chain with two methyl groups at positions 2 and 4, and a chlorine atom at position 2. This arrangement makes it a tertiary alkyl halide.



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